

# A Technical Guide to 3-Phenylhexanoic Acid

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## Compound of Interest

Compound Name: 3-Phenylhexanoic acid

Cat. No.: B15296654

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This technical guide provides a comprehensive overview of **3-phenylhexanoic acid**, tailored for researchers, scientists, and professionals in drug development. The document covers its chemical and physical properties, plausible synthetic methods, and potential metabolic pathways, presenting data in a structured and accessible format.

## Chemical and Physical Properties

While a specific CAS (Chemical Abstracts Service) number for **3-phenylhexanoic acid** is not readily available in public databases, its chemical identity is well-defined by its structure and other identifiers. The compound, with the PubChem CID 235168, is a carboxylic acid featuring a phenyl group at the third carbon of a hexanoic acid chain.<sup>[1]</sup> For comparative purposes, data for the related isomer, 6-phenylhexanoic acid, is also presented.

Table 1: Physicochemical Properties of Phenylhexanoic Acid Isomers

Property	3-Phenylhexanoic Acid	6-Phenylhexanoic Acid
PubChem CID	235168	79695
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub> <a href="#">[1]</a>	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub> <a href="#">[2]</a>
Molecular Weight	192.25 g/mol <a href="#">[1]</a>	192.25 g/mol <a href="#">[2]</a>
XLogP3	3.3	3.3 <a href="#">[2]</a>
Hydrogen Bond Donor Count	1	1
Hydrogen Bond Acceptor Count	2	2
Rotatable Bond Count	5	6
Exact Mass	192.115029749 Da	192.115029749 Da <a href="#">[2]</a>
Topological Polar Surface Area	37.3 Å <sup>2</sup>	37.3 Å <sup>2</sup> <a href="#">[2]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis of **3-phenylhexanoic acid** are not extensively documented in publicly accessible literature. However, established organic chemistry principles and methodologies for the synthesis of related phenylalkanoic acids can be adapted. Below are illustrative protocols for the synthesis of a related compound, 6-phenylhexanoic acid, and a general method for the enzymatic resolution of phenyl-substituted propanoic acids, which can be conceptually applied.

## Illustrative Synthesis of a Phenylalkanoic Acid (6-Phenylhexanoic Acid)

This protocol describes a nickel-catalyzed cross-coupling reaction to form a C-C bond, followed by hydrolysis to yield the carboxylic acid. This method is adapted from a general procedure for the synthesis of alkanolic acids.[\[3\]](#)

Materials:

- Bis(1,5-cyclooctadiene)nickel(0) [Ni(cod)<sub>2</sub>]

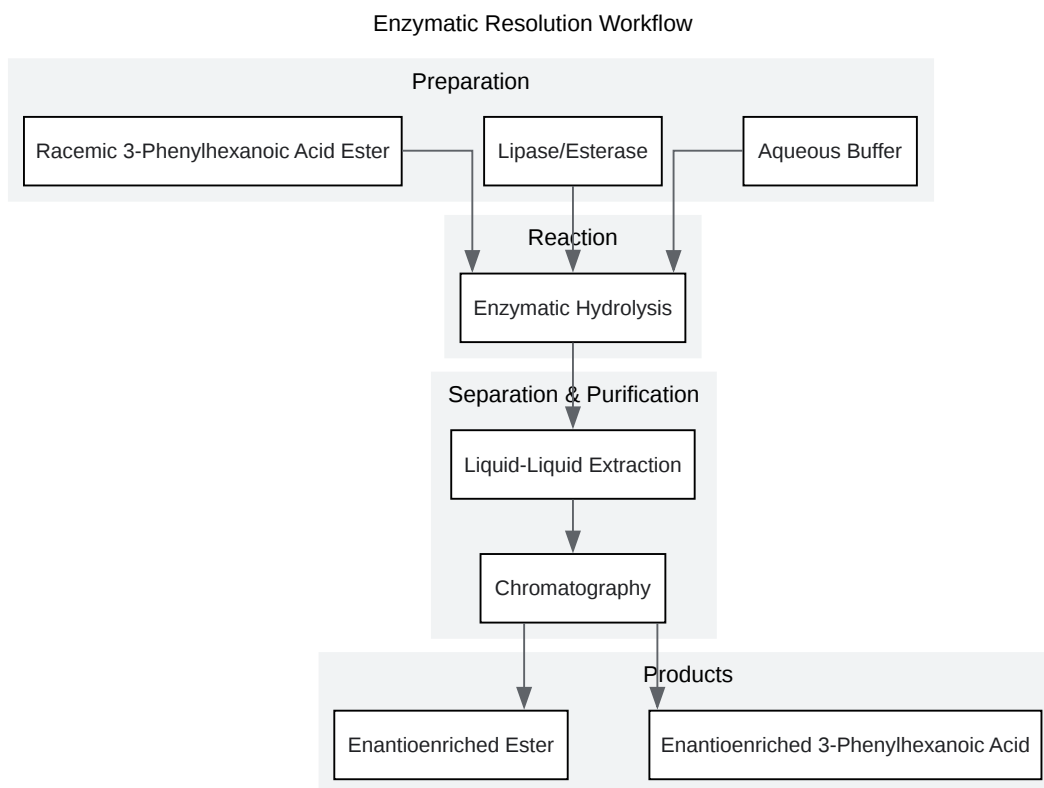
- 2,2'-Bipyridine
- Zinc powder
- Succinic anhydride
- 1-Bromo-4-phenylbutane (as a precursor to the hexanoic acid chain)
- N,N-Dimethylacetamide (DMA)
- Petroleum ether
- Ethyl acetate
- Hydrochloric acid (for workup)
- Sodium sulfate (for drying)

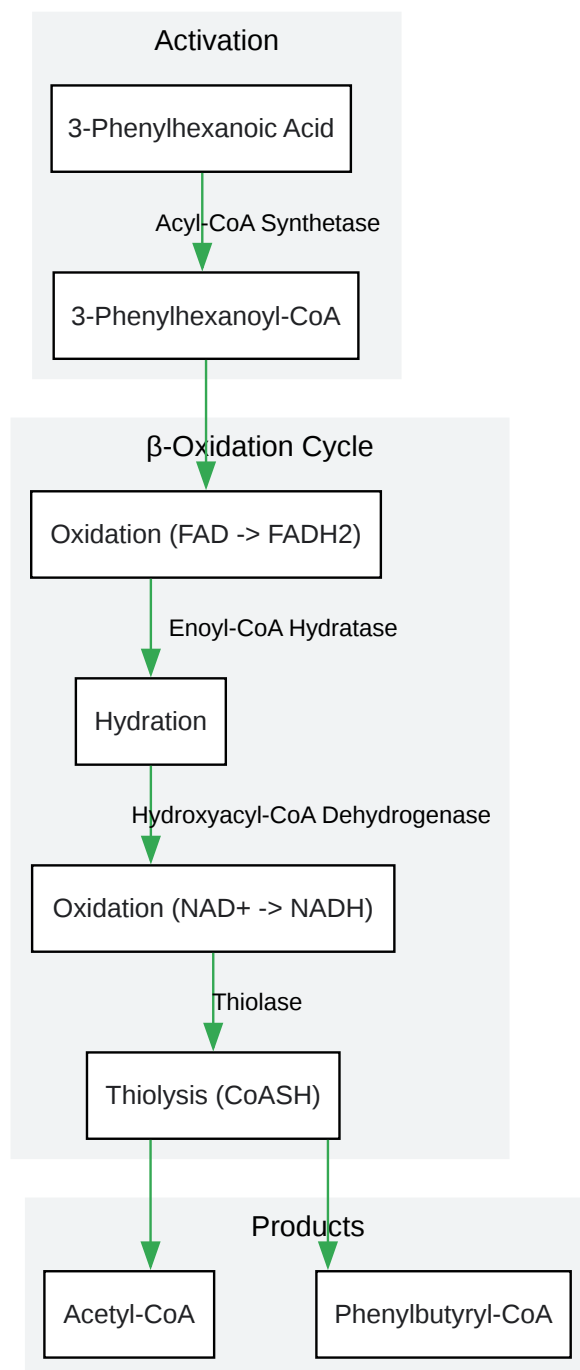
#### Procedure:

- **Catalyst Preparation:** In a glovebox, add bis(1,5-cyclooctadiene)nickel (0.03 mmol) and 2,2'-bipyridine (0.045 mmol) to a microwave tube. Add N,N-dimethylacetamide (0.225 mL) and stir for one hour to allow for ligand coordination.
- **Reaction Setup:** To the catalyst mixture, add zinc powder (0.6 mmol) and succinic anhydride (0.45 mmol). Finally, add 1-bromo-4-phenylbutane (0.3 mmol).
- **Reaction:** Seal the tube, remove it from the glovebox, and heat at 80°C for 12 hours.
- **Quenching and Extraction:** Cool the reaction to room temperature and add a few drops of water to quench. Remove the solvent under reduced pressure. Acidify the residue with dilute HCl and extract with ethyl acetate.
- **Purification:** Dry the organic layer with sodium sulfate, filter, and concentrate. Purify the crude product by column chromatography on silica gel using a petroleum ether:ethyl acetate gradient (e.g., 5:1) to yield 6-phenylhexanoic acid.

## General Workflow for Enzymatic Resolution of Phenyl-Substituted Carboxylic Acids

This conceptual workflow is based on a patented process for the enzymatic resolution of 3-phenylpropionic acid derivatives and can be adapted for the chiral separation of **3-phenylhexanoic acid**.<sup>[4]</sup>



Hypothetical  $\beta$ -Oxidation of 3-Phenylhexanoic Acid[Click to download full resolution via product page](#)

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## References

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